

Synthesis of DPP-IV inhibitors using BoroGly-(+)-Pinanediol-HCl

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Compound of Interest

Compound Name: BoroGly-(+)-Pinanediol-HCl

CAS No.: 877314-87-9

Cat. No.: B3292185

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Application Note: Advanced Synthesis of Dipeptidyl Peptidase-IV (DPP-IV) Inhibitors Utilizing BoroGly-(+)-Pinanediol-HCl

Introduction & Mechanistic Rationale

Dipeptidyl peptidase-IV (DPP-IV) is a serine protease responsible for the rapid degradation of incretin hormones such as GLP-1 and GIP. Inhibiting DPP-IV extends the half-life of these hormones, making it a validated and highly effective therapeutic strategy for Type 2 Diabetes Mellitus[1].

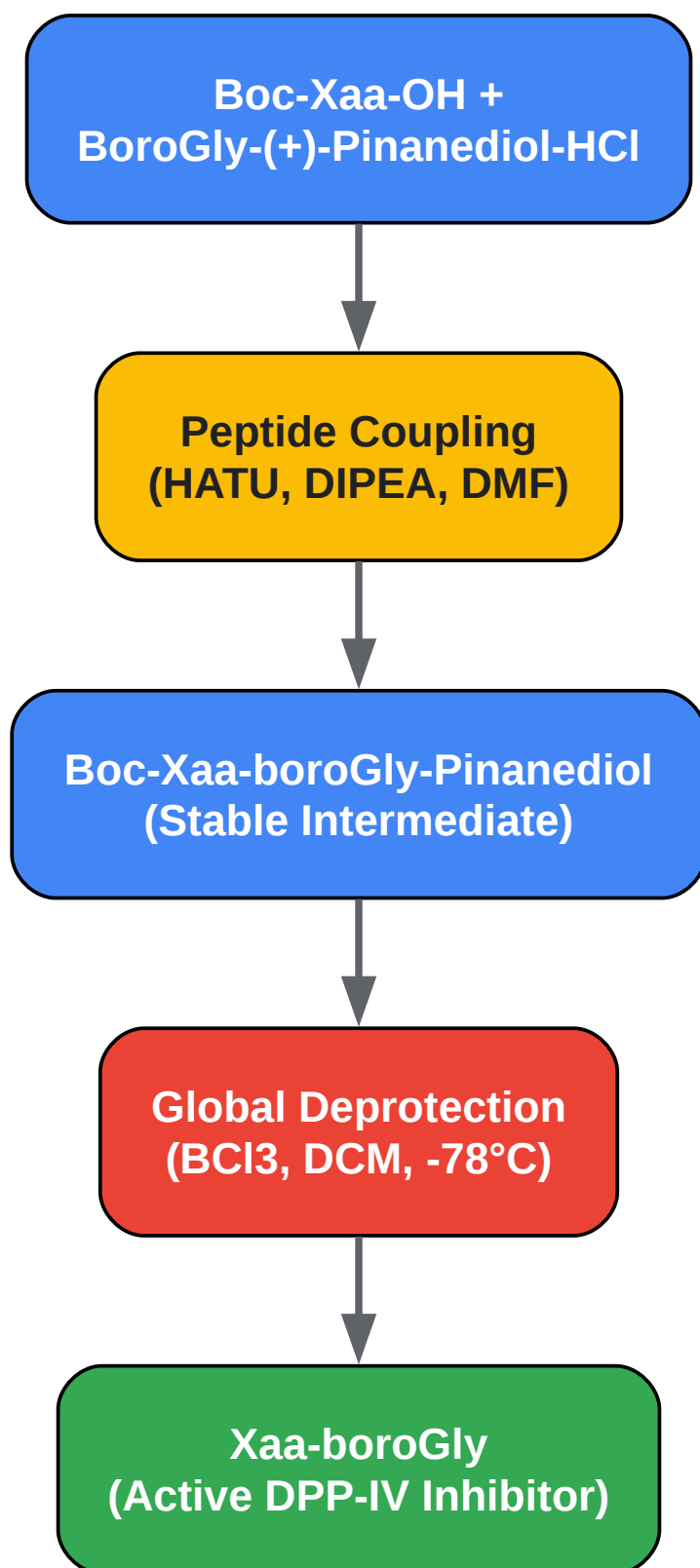
While traditional gliptins (e.g., Sitagliptin, Vildagliptin) rely on non-covalent or nitrile-based interactions, dipeptide boronic acids remain among the most potent DPP-IV inhibitors ever discovered, frequently exhibiting K_i values in the picomolar range[1]. The boronic acid moiety acts as an electrophilic "warhead," forming a reversible, tetrahedral covalent adduct with the hydroxyl group of the catalytic Ser630 residue in the DPP-IV active site[2].

To synthesize these highly potent Xaa-boroGly or Xaa-boroPro derivatives, **BoroGly-(+)-Pinanediol-HCl** (CAS: 877314-87-9) is utilized as a critical building block[3]. Free alpha-

aminoboronic acids are notoriously unstable, prone to oxidation, and readily form trimeric boroxines. By protecting the boronic acid as a (+)-pinanediol ester, the molecule gains significant steric shielding and solubility in organic solvents, allowing for standard peptide coupling techniques without compromising the delicate carbon-boron bond.

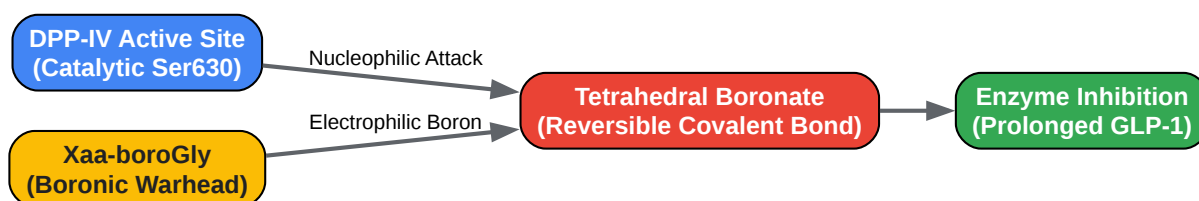
Pathway & Workflow Visualizations

To understand both the synthetic strategy and the ultimate biological mechanism, the following topological models map the workflow and the enzyme-inhibitor interaction.



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Synthetic workflow for DPP-IV inhibitors using **BoroGly-(+)-Pinanediol-HCl**.



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Mechanism of reversible covalent inhibition of DPP-IV by boronic acid warheads.

Experimental Protocols & Causality

As a self-validating system, every step in this protocol is designed with built-in analytical checkpoints. The synthesis is divided into two primary phases: Amide Coupling and Global Deprotection.

Protocol 1: Amide Coupling (Synthesis of Boc-Xaa-boroGly-(+)-pinanediol)

Causality & Reagent Selection: HATU is selected over traditional carbodiimides (like EDC/HOBt) due to its superior efficiency in sterically hindered systems. It forms a highly reactive 7-aza-HOAt ester, which minimizes the epimerization of the P2 amino acid[4]. DIPEA is utilized as a non-nucleophilic base to liberate the free amine from the **BoroGly-(+)-Pinanediol-HCl** salt without attacking the boronic ester.

Step-by-Step Methodology:

- Preparation: In an oven-dried round-bottom flask under an argon atmosphere, dissolve the N-Boc protected amino acid (Boc-Xaa-OH, 1.0 eq) and HATU (1.1 eq) in anhydrous DMF to achieve a 0.1 M concentration.
- Pre-activation: Add DIPEA (3.0 eq) dropwise at 0 °C. Stir the mixture for 15 minutes to ensure complete formation of the active ester.
- Coupling: Add **BoroGly-(+)-Pinanediol-HCl** (1.05 eq)[3] in one portion. Remove the ice bath and allow the reaction to warm to room temperature, stirring for 4 hours.
- Workup: Dilute the mixture with Ethyl Acetate (EtOAc) and wash sequentially with 5% aqueous citric acid, saturated NaHCO₃, and brine. Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.
- Self-Validation (IPC): Sample 10 µL of the reaction mixture into 1 mL of Acetonitrile. Analyze via LC-MS. Validation criteria: The reaction is complete when the Boc-Xaa-OH mass is depleted. The product must display a characteristic boron isotopic pattern (a 1:4 ratio of 10B to 11B) at the expected [M+H]⁺ m/z.

Protocol 2: Global Deprotection (Synthesis of Xaa-boroGly)

Causality & Reagent Selection: Simultaneous removal of the N-terminal Boc group and the pinanediol ester is elegantly achieved using Boron trichloride (BCl₃)[1]. BCl₃ acts as a hard Lewis acid that cleaves the tert-butyl group via carbocation formation and transesterifies the pinanediol ester in a single step at low temperatures, preserving the integrity of the molecule.

Step-by-Step Methodology:

- **Preparation:** Dissolve the purified Boc-Xaa-boroGly-(+)-pinanediol intermediate in anhydrous Dichloromethane (DCM) (0.05 M) under strictly anhydrous conditions (argon atmosphere).
- **Cooling:** Submerge the reaction flask in a dry ice/acetone bath to reach exactly -78 °C.
- **Cleavage:** Dropwise add BCl₃(1.0 M solution in DCM, 5.0 eq) over 10 minutes. Maintain the reaction at -78 °C and stir for 2 hours.
- **Quenching:** Carefully quench the reaction by adding cold methanol (MeOH) dropwise at -78 °C to destroy excess BCl₃ and solubilize the cleaved pinanediol.
- **Isolation:** Concentrate the mixture under reduced pressure. Purify the crude residue via Preparative Reverse-Phase HPLC (Water/Acetonitrile gradient with 0.1% TFA).
- **Self-Validation (QC):** Perform ¹¹B NMR on the final lyophilized powder. Validation criteria: A chemical shift transition from ~30 ppm (characteristic of the boronic ester) to ~18 ppm confirms the successful liberation of the free boronic acid.

Quantitative Data & Optimization

To ensure reproducibility, the following tables summarize the optimal stoichiometric parameters and the comparative potency of the resulting inhibitors.

Table 1: Reagent Equivalents and Reaction Parameters

Reagent / Condition	Function	Optimal Equivalents	Temperature	Time
Boc-Xaa-OH	P2 Amino Acid Building Block	1.0 eq	0 °C to RT	4 h
BoroGly-(+)-Pinanediol-HCl	P1 Boronic Acid Building Block	1.05 eq	0 °C to RT	4 h
HATU	Coupling Agent	1.1 eq	0 °C (Activation)	15 min
DIPEA	Non-nucleophilic Base	3.0 eq	RT	-
BCl ₃ (1.0 M in DCM)	Global Deprotection Agent	5.0 eq	-78 °C	2 h

Table 2: Comparative Potency of DPP-IV Inhibitor Classes

Note: Boronic acid derivatives consistently demonstrate 100- to 1000-fold greater potency than standard nitrile-based inhibitors due to the covalent nature of the boronate adduct[1].

Inhibitor Class	Representative Compound	Warhead Type	DPP-IV Ki/ IC50
Dipeptide Boronic Acid	Ala-boroPro	Boronic Acid	27 pM[1]
Dipeptide Boronic Acid	Val-boroPro	Boronic Acid	180 pM[1]
Cyanopyrrolidine	Vildagliptin	Nitrile	~3.5 nM
Beta-amino Acid	Sitagliptin	Non-covalent	~18.0 nM

References

- Dipeptide Boronic Acid Inhibitors of Dipeptidyl Peptidase IV: Determinants of Potency and in Vivo Efficacy and Safety Journal of Medicinal Chemistry, ACS Publications. URL:[[Link](#)]

- Structure–Activity Relationships of Boronic Acid Inhibitors of Dipeptidyl Peptidase IV. 1. Variation of the P2 Position of Xaa-boroPro Dipeptides Journal of Medicinal Chemistry, ACS Publications. URL:[[Link](#)]
- Boronic Acids and Their Derivatives in Medicinal Chemistry: Synthesis and Biological Applications Molecules, MDPI. URL:[[Link](#)]

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Sources

- 1. pubs.acs.org [pubs.acs.org]
- 2. mdpi.com [mdpi.com]
- 3. Borogly-(+)-pinanediol-HCl 95% | CAS: 877314-87-9 | AChemBlock [achemblock.com]
- 4. pubs.acs.org [pubs.acs.org]
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